

Personal protective equipment for handling JNK-IN-21

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Compound of Interest

Compound Name: JNK-IN-21

Cat. No.: B13660881

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Essential Safety and Handling Guide for JNK-IN-21

This guide provides crucial safety, logistical, and operational information for the handling and disposal of **JNK-IN-21**, a potent c-Jun N-terminal kinase (JNK) inhibitor. The following procedures are designed for researchers, scientists, and drug development professionals to ensure personal safety and the proper management of this research compound. Given that a specific Safety Data Sheet (SDS) for **JNK-IN-21** is not readily available, this guidance is based on best practices for handling potent, biologically active small molecules.

Hazard Identification and Personal Protective Equipment (PPE)

Potent kinase inhibitors like **JNK-IN-21** should be handled with caution. The primary routes of exposure are inhalation, ingestion, and skin contact. Appropriate PPE is mandatory to minimize these risks.

Recommended Personal Protective Equipment (PPE)

Activity	Required PPE	Specifications
Receiving and Unpacking	• Double Nitrile Gloves• Lab Coat• Safety Glasses	• Chemotherapy-rated gloves (ASTM D6978) are recommended. [1] • A disposable, back-closing gown is preferred. [1] • ANSI Z87.1 certified. [1] [2]
Weighing and Aliquoting (Solid Form)	• Double Nitrile Gloves• Disposable Lab Gown• Safety Goggles• Face Shield• Respiratory Protection	• Change gloves immediately if contaminated. [3] • Back-closing with knit cuffs. • Provide a full seal around the eyes. • Recommended in addition to goggles. • A NIOSH-approved N95 or higher respirator is required to prevent inhalation of fine particles.
Solution Preparation and Handling	• Double Nitrile Gloves• Disposable Lab Gown• Safety Goggles	• Chemotherapy-rated gloves. • Impermeable to liquids. • Protect against splashes.
Waste Disposal	• Double Nitrile Gloves• Disposable Lab Gown• Safety Goggles	• Heavy-duty, chemical-resistant gloves. • Impermeable to liquids. • Protect against splashes.

Physicochemical and Storage Information

Proper storage is critical to maintain the stability and activity of JNK inhibitors.

Property	Value	Source
JNK-IN-8 IC50	JNK1: 4.7 nM, JNK2: 18.7 nM, JNK3: 1 nM	
JNK Inhibitor IX pIC50	JNK2: 6.5, JNK3: 6.7	
Storage (Powder)	-20°C for 3 years	
Storage (in DMSO)	-80°C for 1 year, -20°C for 1 month	
Solubility (JNK-IN-8 in DMSO)	100 mg/mL (197.0 mM)	

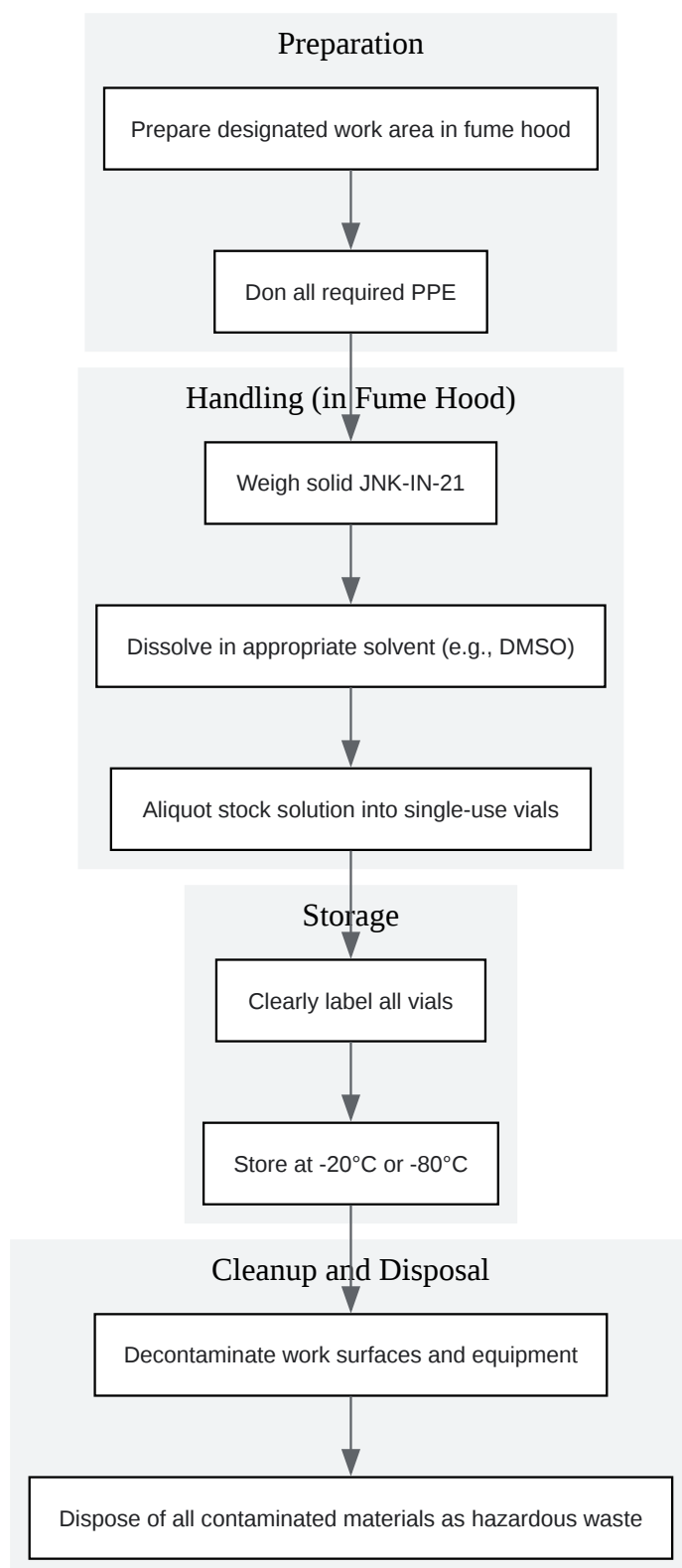
Operational Plan: From Receipt to Disposal

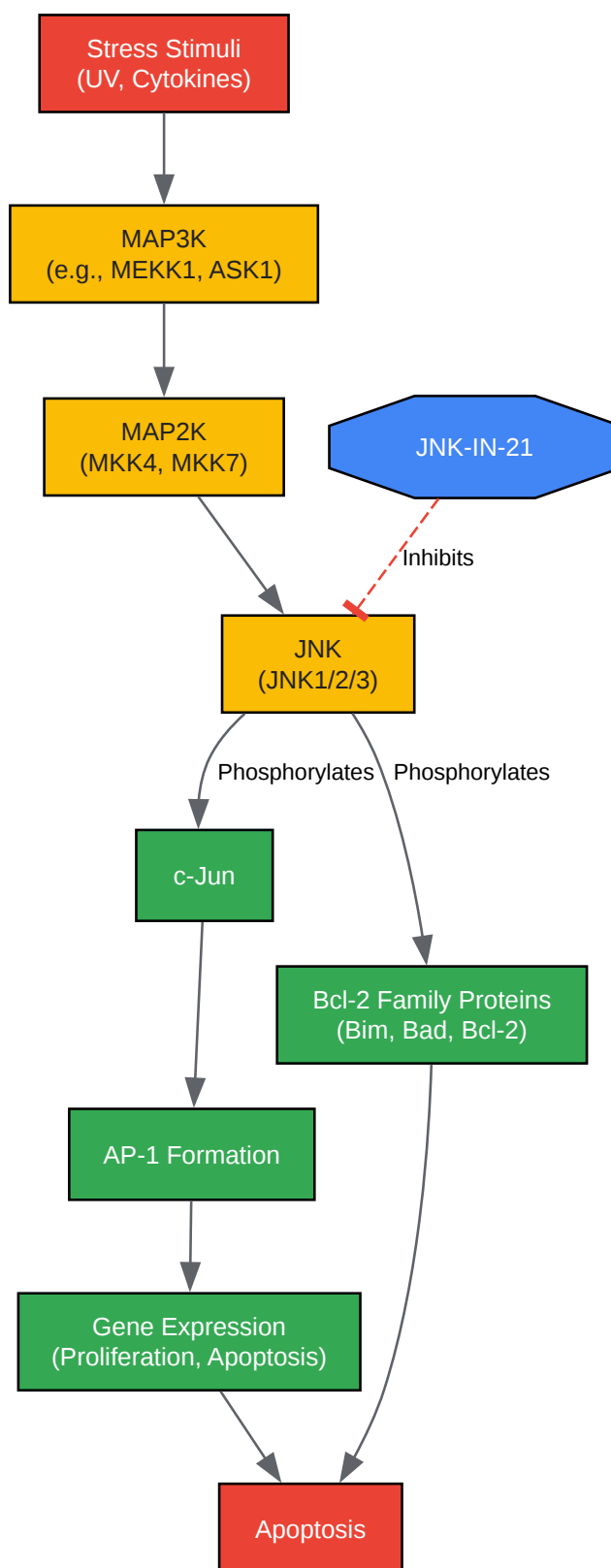
A systematic approach is essential to minimize exposure and ensure the integrity of the compound.

Receiving and Storage

- **Inspection:** Upon receipt, inspect the container for any damage or leakage.
- **Verification:** Confirm the recommended storage conditions on the product vial or datasheet. JNK inhibitors are typically stored at -20°C in powder form.
- **Location:** Store in a clearly labeled, designated, and secure location away from incompatible materials.

Experimental Workflow: Handling JNK-IN-21





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References

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